Comparison of spectroscopic data of 4-(Pyrazin-2-yloxy)benzaldehyde with related structures

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Compound of Interest

Compound Name:	*4-(Pyrazin-2-yloxy)benzaldehyde*
CAS No.:	*866156-93-6*
Cat. No.:	*B1307476*

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Comparative Spectroscopic Guide: 4-(Pyrazin-2-yloxy)benzaldehyde

Executive Summary & Application Profile

4-(Pyrazin-2-yloxy)benzaldehyde (CAS: 866156-93-6) is a critical intermediate in medicinal chemistry, particularly in the synthesis of kinase inhibitors and antimicrobial agents. Structurally, it consists of a benzaldehyde moiety linked via an ether oxygen to a pyrazine ring.

This guide provides a technical comparison of this scaffold against its carbocyclic analog, 4-Phenoxybenzaldehyde. By analyzing the spectroscopic shifts between these two structures, researchers can validate the successful incorporation of the pyrazine ring—a common bioisostere used to modulate lipophilicity (LogP) and metabolic stability in drug candidates.

Key Structural Differences

- Target: Contains a Pyrazine ring (1,4-diazine). The electron-deficient nature of the pyrazine ring significantly alters the electronic environment of the ether linkage compared to a phenyl

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ring.

- Reference: Contains a Phenyl ring.[1][2][3][4] Used here as a spectroscopic baseline.

Synthesis & Experimental Protocol

The synthesis relies on a Nucleophilic Aromatic Substitution (

), exploiting the electron-deficiency of 2-chloropyrazine.

Optimized Protocol

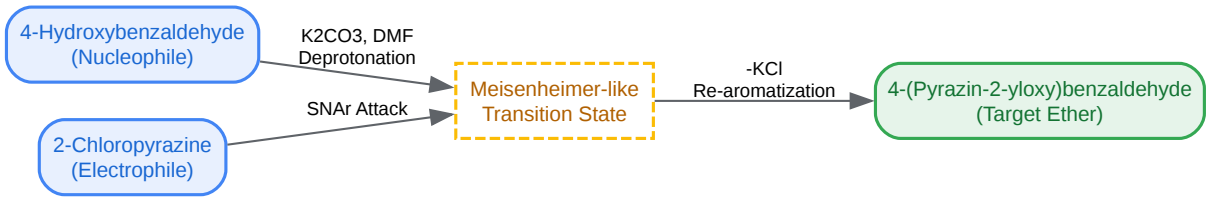
- Reagents: 4-Hydroxybenzaldehyde (1.0 eq), 2-Chloropyrazine (1.1 eq),

  (2.0 eq).
- Solvent: DMF or DMSO (Anhydrous).
- Conditions: 80–100°C for 4–6 hours under

  atmosphere.
- Workup: Dilute with ice water, extract with EtOAc, wash with brine, dry over

  .
- Purification: Column chromatography (Hexane:EtOAc 4:1).

Reaction Pathway Visualization



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Caption:

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mechanism showing the nucleophilic attack of the phenoxide ion on the electron-deficient chloropyrazine.

Comparative Spectroscopic Analysis

Proton NMR (H NMR) Comparison

The introduction of the nitrogen atoms in the pyrazine ring causes distinct deshielding effects compared to the phenyl ring in the reference compound.

Solvent:

| Frequency: 300/400 MHz

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Proton Environment	Target: 4-(Pyrazin-2-yloxy)benzaldehyde (ppm)	Reference: 4-Phenoxybenzaldehyde (ppm)	Mechanistic Insight
Aldehyde (-CHO)	9.95 - 10.05 (s)	9.92 (s)	Minimal change; the aldehyde is distal to the ether modification.
Aromatic (Ortho to C=O)	7.90 - 7.95 (d)	7.83 - 7.86 (d)	Slight downfield shift due to the stronger electron-withdrawing nature of pyrazine vs. phenyl.
Aromatic (Ortho to -O-)	7.25 - 7.35 (d)	7.05 - 7.11 (d)	Diagnostic Signal: The pyrazine ring pulls electron density from the oxygen, deshielding these protons significantly compared to the phenoxy analog.
Heterocycle/Ring B	8.10 - 8.60 (m)	7.20 - 7.45 (m)	Key Differentiator: Pyrazine protons appear much further downfield (>8.0 ppm) due to the electronegative nitrogens, whereas phenyl protons are in the 7.2-7.4 range.

Carbon NMR (C NMR) Comparison

Solvent:

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| Frequency: 75/100 MHz

Carbon Environment	Target Shift (ppm)	Reference Shift (ppm)
Carbonyl (C=O)	~190.8	190.7
Ether Carbon (Ar-O-Ar)	~160.0 (Pyrazine C2)	155.1 (Phenyl C1)
Benzaldehyde C4 (Ipso)	~158.5	163.2

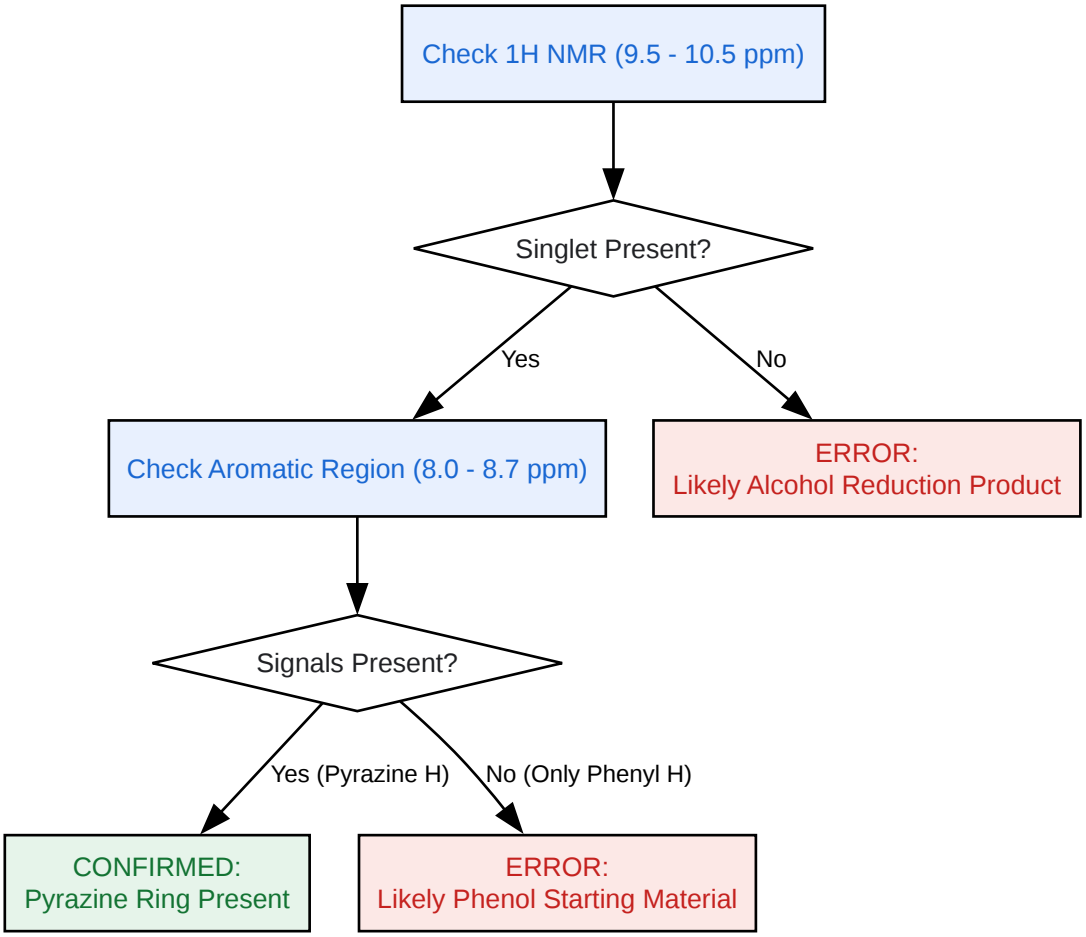
Infrared Spectroscopy (FT-IR)

- C=O Stretch (Aldehyde): Both compounds exhibit a strong band at 1690–1700 cm^{-1}.
- C-O-C Stretch (Ether):
  - Reference: ~1240 cm^{-1} (Asymmetric stretch).
  - Target: Shifts to 1250–1260 cm^{-1} due to the stiffer bond character (partial double bond character from resonance with ring nitrogens).

Structural Validation Logic

Use the following logic tree to confirm the identity of the product during analysis.

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Caption: Decision tree for rapid NMR verification of the target ether.

References

- Synthesis & General Characterization
  - Methodology: Standard protocols for pyrazinyl ethers are adapted from
  - Husseina, F. H. S., et al. "Synthesis and Characterization of Some New Pyrazoline Derivatives."[1] International Journal of Chemical and Environmental Engineering, vol. 4, no.[1] 6, 2013.
- Reference Compound Data (4-Phenoxybenzaldehyde)

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- Data Source: "Supporting Information: Ligand-free copper-catalyzed coupling."[5] Royal Society of Chemistry, 2014.

- Pyrazine Analog Data

  - Comparative Logic: Shifts for the pyrazine moiety are derived from structural analogs (e.g., 2-phenoxypyrazine)

  - PubChem Compound Summary for 4-(Pyrazin-2-yl)benzaldehyde (Structural Analog).

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